

Dazodeunetan: Application Notes and Protocols for Studying GPR119 Receptor Pharmacology

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing dazodeunetan (DA-1241), a potent and selective G protein-coupled receptor 119 (GPR119) agonist, in the study of GPR119 pharmacology. This document outlines detailed protocols for key in vitro and in vivo experiments, presents quantitative data for experimental planning, and includes visualizations of the underlying signaling pathways and experimental workflows.

Introduction to GPR119 and Dazodeunetan

G protein-coupled receptor 119 (GPR119) is a promising therapeutic target for type 2 diabetes and related metabolic disorders. [1] It is predominantly expressed on pancreatic β -cells and intestinal enteroendocrine L-cells. [1][2] Activation of GPR119 stimulates a dual mechanism of action: the direct, glucose-dependent stimulation of insulin secretion from β -cells and the indirect stimulation of insulin release through the secretion of incretin hormones like glucagon-like peptide-1 (GLP-1) from the gut. [1][3] Both of these actions are mediated through the Gas signaling pathway, which leads to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP). [1][3]

Dazodeunetan (DA-1241) is a novel, small-molecule GPR119 agonist that has shown potential in preclinical and clinical studies for improving glycemic control and hepatic steatosis.[4][5][6] Its mechanism of action makes it a valuable tool for investigating the therapeutic potential of GPR119 activation.



Data Presentation: In Vitro and In Vivo Activity of Dazodeunetan

The following tables summarize the quantitative data for dazodeunetan in key pharmacological assays.

In Vitro Activity of Dazodeunetan (DA- 1241)			
Assay Type	Cell Line	Parameter	Value
cAMP Accumulation	HIT-T15 (Insulinoma)	EC50	14.7 nM[4]
Insulin Secretion	HIT-T15 (Insulinoma)	EC50	22.3 nM[4]
In Vivo Activity of Dazodeunetan (DA- 1241)			
Animal Model	Assay	Dose/Concentration	Effect
Animal Model High-Fat Diet/Streptozotocin- induced diabetic mice	Combination treatment with sitagliptin	Dose/Concentration Not specified	Synergistically increased plasma active GLP-1 levels and significantly lowered blood glucose and triglyceride levels. [4]

GPR119 Signaling Pathway

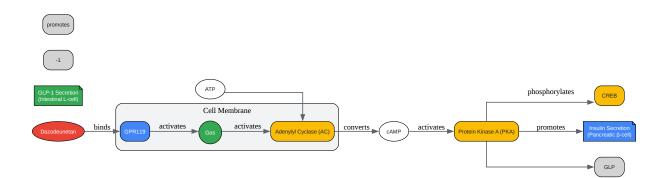




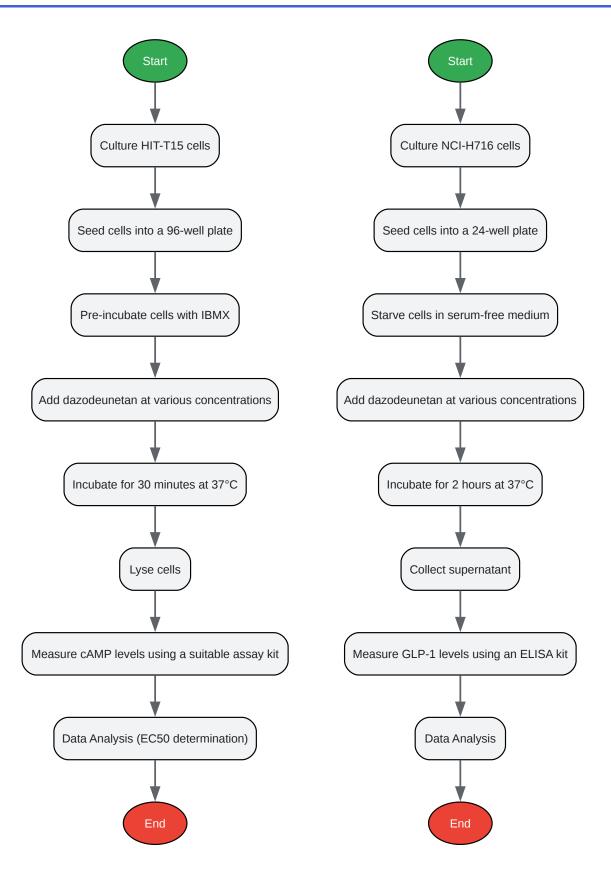


Activation of GPR119 by an agonist like dazodeunetan initiates a cascade of intracellular events. The following diagram illustrates this signaling pathway.

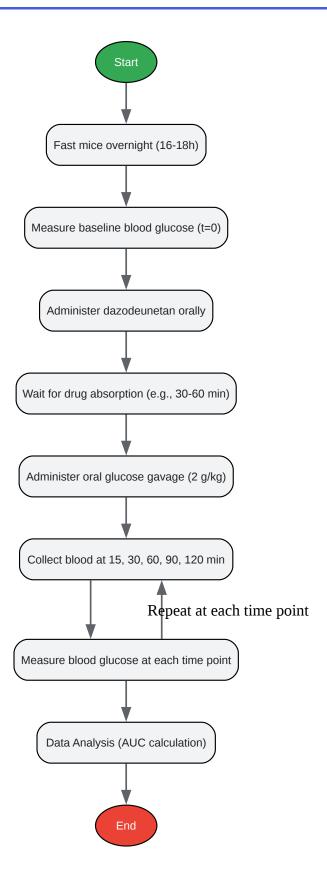












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